

2-Bromoacrolein material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Bromoacrolein

Cat. No.: B081055

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Technical Support Center: 2-Bromoacrolein

This technical support guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **2-Bromoacrolein** (CAS No. 14925-39-4).

Frequently Asked Questions (FAQs)

1. What is **2-Bromoacrolein** and what are its primary hazards?

2-Bromoacrolein (C_3H_3BrO) is a highly reactive, unsaturated aldehyde.[1][2] Its primary hazards stem from its acute toxicity and corrosive nature. It is fatal if swallowed, toxic in contact with skin, and toxic if inhaled.[3] It also causes severe skin burns and eye damage and is very toxic to aquatic life.[3][4] Due to its reactivity, it can act as a potent mutagen.[5]

2. What are the immediate first aid procedures in case of exposure?

Immediate action is critical in case of any exposure to **2-Bromoacrolein**.

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse the mouth but do NOT induce vomiting.[3][6]
- If on Skin (or hair): Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes.[3][7] Seek immediate medical attention.[8][9]

- If Inhaled: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor.[3][10] If breathing is difficult, give oxygen.[11]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[3][7][10]

3. How should **2-Bromoacrolein** be stored?

Due to its reactivity and toxicity, proper storage is crucial. Store **2-Bromoacrolein** in a tightly closed container in a cool, dry, and well-ventilated place.[3] The recommended storage temperature is -20°C.[3] It should be stored locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[12]

4. What personal protective equipment (PPE) is required when handling **2-Bromoacrolein**?

Always handle **2-Bromoacrolein** inside a chemical fume hood. The following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[3][6]
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA-approved respirator with an appropriate cartridge.[8]

5. What should I do in case of a spill?

In the event of a spill, evacuate the area immediately. Wear full PPE, including respiratory protection. Absorb the spill with inert, non-combustible material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.[12] Ensure adequate ventilation. Do not allow the chemical to enter drains or waterways.[7]

Troubleshooting Experimental Issues

Problem 1: Reaction yield is lower than expected in a nucleophilic addition reaction.

- Possible Cause 1: Degradation of **2-Bromoacrolein**. The compound is sensitive and can degrade. Ensure it was stored correctly at -20°C and protected from moisture.
- Troubleshooting:
 - Use a fresh bottle or a recently opened one.
 - Consider running a purity check (e.g., NMR) on your starting material.
 - Perform the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
- Possible Cause 2: Competing Polymerization. As an unsaturated aldehyde, **2-Bromoacrolein** can polymerize, especially in the presence of light or impurities.^[2]
- Troubleshooting:
 - Add a polymerization inhibitor if compatible with your reaction chemistry.
 - Ensure all glassware is scrupulously clean.
 - Run the reaction at the lowest effective temperature to minimize side reactions.

Problem 2: Inconsistent results in genotoxicity or cell culture assays.

- Possible Cause 1: Volatility and Instability in Media. **2-Bromoacrolein** is volatile, which can lead to inconsistent concentrations in your cell culture media over the course of the experiment.
- Troubleshooting:
 - Prepare stock solutions fresh for each experiment in an appropriate solvent like DMSO.
 - Minimize the time between adding the compound to the media and starting the experiment.
 - Ensure culture plates are well-sealed to prevent evaporation.

- Possible Cause 2: High Reactivity with Media Components. The electrophilic nature of **2-Bromoacrolein** means it can react with nucleophilic components in the culture medium (e.g., amino acids, serum proteins), reducing its effective concentration.[\[1\]](#)
- Troubleshooting:
 - Consider using a serum-free medium for the duration of the exposure if your cell line can tolerate it.
 - Run control experiments to determine the stability of **2-Bromoacrolein** in your specific media over time.
 - Dose-response curves may need to be adjusted to account for this reactivity. As noted in research, **2-Bromoacrolein** is a reactive metabolite and can form adducts with biological macromolecules.[\[1\]](#)[\[5\]](#)

Material Safety Data Summary

Physical and Chemical Properties

Property	Value	Source
CAS Number	14925-39-4	[13]
Molecular Formula	C ₃ H ₃ BrO	[4] [14]
Molecular Weight	134.96 g/mol	[4] [13]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pungent	[2]
Boiling Point	149.1°C at 760 mmHg	[3]
Density	1.617 g/cm ³	[3]
Flash Point	97°C	[3] [14]
Vapor Pressure	4.08 mmHg at 25°C	[3]

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1/2	H300: Fatal if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Hazardous to the Aquatic Environment	Acute Hazard, Category 1	H400: Very toxic to aquatic life
Source:[3][14]		

Experimental Protocols & Workflows

General Handling and Solution Preparation Protocol

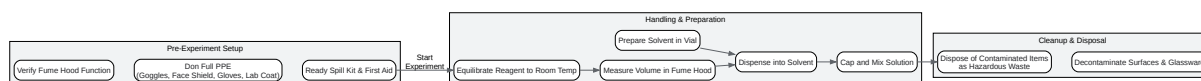
This protocol outlines the minimum safety and handling requirements for preparing a stock solution of **2-Bromoacrolein**.

Methodology:

- Preparation: Before starting, ensure a chemical fume hood is certified and functioning correctly. Have an emergency spill kit and appropriate first aid materials readily available.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a flame-retardant lab coat, chemical-resistant gloves, and chemical splash goggles with a face shield.
- Inert Atmosphere: If the experiment is sensitive to air or moisture, prepare to work under an inert atmosphere (Nitrogen or Argon).
- Reagent Handling:
 - Allow the **2-Bromoacrolein** container to equilibrate to room temperature before opening to prevent moisture condensation.

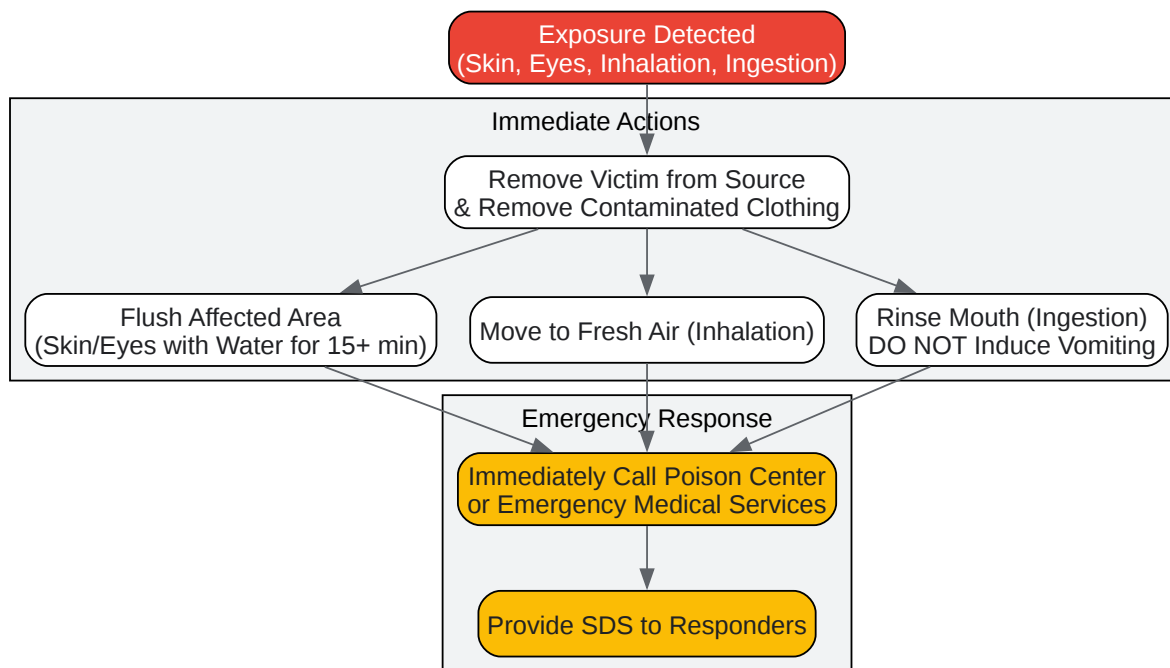
- Open the container inside the fume hood.
- Using a calibrated micropipette or a syringe, carefully measure the required volume. Avoid using metal spatulas or needles that could catalyze decomposition.
- Solution Preparation:
 - Dispense the **2-Bromoacrolein** into a tared vial containing the desired solvent (e.g., DMSO, DMF).
 - Immediately cap the vial and mix gently.
- Waste Disposal: All contaminated materials (pipette tips, wipes, gloves) must be disposed of as hazardous waste according to institutional guidelines.
- Decontamination: Decontaminate all surfaces and glassware that came into contact with **2-Bromoacrolein**.

Visualized Workflows



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Caption: Workflow for Safe Handling and Stock Solution Preparation.



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Caption: First Aid Emergency Response Flowchart for **2-Bromoacrolein** Exposure.

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